

Technical Support Center: Irganox 1035

Migration in Polyolefins

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Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with **Irganox 1035** in polyolefin systems. This resource provides in-depth answers to frequently asked questions and troubleshooting guidance for common issues related to antioxidant migration.

Frequently Asked Questions (FAQs)

Q1: What is **Irganox 1035** and what are its primary applications in polyolefins?

A1: **Irganox 1035** is a sulfur-containing primary phenolic antioxidant and heat stabilizer.^{[1][2][3]} It is widely used for the process stabilization of polyolefins like polyethylene (PE) and polypropylene (PP), particularly in applications such as wire and cable resins.^{[1][2][3]} Its primary function is to protect the polymer against thermo-oxidative degradation during processing and throughout its service life.^{[1][3]} It is known for being non-discoloring, low in volatility, and resistant to extraction.^[1]

Q2: What is antioxidant migration and "blooming"?

A2: Antioxidant migration is the movement of the additive from the bulk of the polymer to its surface or into a medium in contact with it (e.g., air, solvents, or food).^[4] "Blooming" is a specific manifestation of migration where the antioxidant accumulates on the polymer surface, sometimes forming a visible layer that can appear as a white powder, haziness, or an oily residue.^{[5][6]} This occurs when the concentration of the antioxidant exceeds its solubility limit within the polymer matrix.^[6]

Q3: What are the main factors that influence the migration of **Irganox 1035** in polyolefins?

A3: The migration of **Irganox 1035** is a complex process influenced by several factors related to the antioxidant itself, the polymer, and the surrounding environment. Key factors include:

- Antioxidant Properties:
 - Concentration: Higher concentrations of **Irganox 1035** increase the likelihood of migration as it may exceed the solubility limit in the polymer.[4][5]
 - Molecular Weight: While **Irganox 1035** has a relatively high molecular weight, lower molecular weight additives generally migrate more readily.[5]
- Polymer Properties:
 - Type and Structure: The type of polyolefin (e.g., LDPE, HDPE, PP) and its specific structure influence migration.[7][8]
 - Crystallinity: Migration primarily occurs in the amorphous regions of a semi-crystalline polymer.[9] Higher crystallinity can decrease the diffusion rate by creating a more tortuous path for the migrating molecules.[5]
 - Compatibility: Poor compatibility or low solubility of the antioxidant in the polymer matrix is a primary driver for migration.[5]
- Environmental and External Factors:
 - Temperature: Elevated temperatures increase the kinetic energy of the molecules and accelerate the diffusion and migration rate.[4]
 - Contact Medium: The nature of the medium in contact with the polyolefin significantly affects migration. For instance, fatty or oily substances can increase the leaching of antioxidants.[8][10]
 - Time: Over extended periods, even additives with low migration tendencies can move towards the surface.[5]

Q4: How does the type of polyolefin (e.g., LDPE vs. HDPE vs. PP) affect migration?

A4: The structure and crystallinity of the polyolefin play a crucial role. For instance, the amount of Irganox 1010 (a similar phenolic antioxidant) transferred into a contact medium at 25°C was found to decrease in the order of Ethylene-Propylene Copolymer > Polypropylene > High-Density Polyethylene (HDPE).[7] This is often related to the degree of crystallinity and the density of the polymer matrix. At elevated temperatures, migration of another antioxidant, Irganox 1076, was higher in Low-Density Polyethylene (LDPE) than in HDPE when in contact with aqueous simulants.[10]

Troubleshooting Guide

Issue 1: I am observing a white powder or hazy film on the surface of my polyolefin sample.

- Question: What is causing this surface residue and how can I prevent it?
- Answer: This phenomenon is likely antioxidant blooming, which occurs when **Irganox 1035** migrates to the surface because its concentration has surpassed the solubility limit in the polymer.[5][6]
 - Solution 1: Optimize Concentration: The most direct solution is to reduce the loading of **Irganox 1035** to a level below its solubility limit for your specific polyolefin and service temperature. Laboratory trials are recommended to determine the optimal concentration, which can be up to several percent depending on the application.[1]
 - Solution 2: Improve Dispersion: Ensure that the antioxidant is thoroughly and uniformly dispersed at a molecular level during processing. Poor dispersion can create localized areas of high concentration, leading to blooming.[5]
 - Solution 3: Consider Polymer Compatibility: The solubility of phenolic antioxidants varies between polymers. Amorphous polymers generally have higher solubility for additives compared to semi-crystalline ones.[6] Evaluate if the chosen polyolefin is the most compatible option.
 - Solution 4: Synergistic Blends: Consider using **Irganox 1035** in combination with other compatible antioxidants. Synergistic blends can sometimes improve overall stability while allowing for a lower concentration of a single additive, thus reducing the likelihood of blooming.[5]

Issue 2: My experiment shows a faster-than-expected loss of antioxidant from the polymer.

- Question: Why is the antioxidant depleting so quickly and what can I do to mitigate this?
- Answer: Rapid loss of **Irganox 1035** is typically due to accelerated migration and/or consumption, often driven by environmental factors.
 - Solution 1: Control Temperature: High temperatures significantly accelerate migration.^[4] If your application involves elevated temperatures, ensure that the initial concentration of **Irganox 1035** is sufficient to account for this accelerated loss over the product's intended lifespan.
 - Solution 2: Assess the Contact Medium: Migration is highly dependent on the surrounding environment. Contact with lipophilic (oily or fatty) substances can dramatically increase the rate of leaching.^{[8][10]} If contact with such media is unavoidable, you may need to consider a polymer with a higher barrier to migration or a different stabilization package.
 - Solution 3: Evaluate for Chemical Consumption: In aggressive environments, such as contact with chlorinated water, the antioxidant can be chemically consumed, leading to a rapid decrease in its concentration.^[11] This is separate from physical migration. If this is a possibility, the selection of the stabilization system needs to account for this chemical reactivity.

Quantitative Data on Antioxidant Migration

The following table summarizes data on the migration of phenolic antioxidants, including those structurally similar to **Irganox 1035**, from polyolefins under various conditions. This data is intended to provide a comparative overview.

Antioxidant	Polymer	Contact Medium (Simulant)	Temperature (°C)	Time	Result	Reference
Irganox 1010	PP, HDPE, EP, RACO	Oily Mixture	25	Various	Migration decreased in the order: EP > RACO > PP > HDPE.	[7] [8]
Irganox 1010	PP, HDPE, EP, RACO	Oily Mixture	50	Various	Migration increased at the higher temperature.	[7] [8]
Irganox 1076	LDPE	95% Ethanol	100	-	Reached 100% of the initial antioxidant content.	[10]
Irganox 1076	HDPE	95% Ethanol	100	-	Reached ~70% of the initial antioxidant content.	[10]
Irganox 1076	HDPE	Fatty Food Simulant	40	10 days	Migration value was 5.82 mg/kg (close to the limit of 6 mg/kg).	[10]

Experimental Protocols

Protocol: Measuring Antioxidant Migration from Polyolefins

This protocol outlines a general method for determining the migration of **Irganox 1035** from a polyolefin sample into a liquid food simulant, based on common industry practices.

1. Objective: To quantify the amount of **Irganox 1035** that migrates from a polyolefin sample into a specified liquid simulant over a defined period and at a specific temperature.

2. Materials and Apparatus:

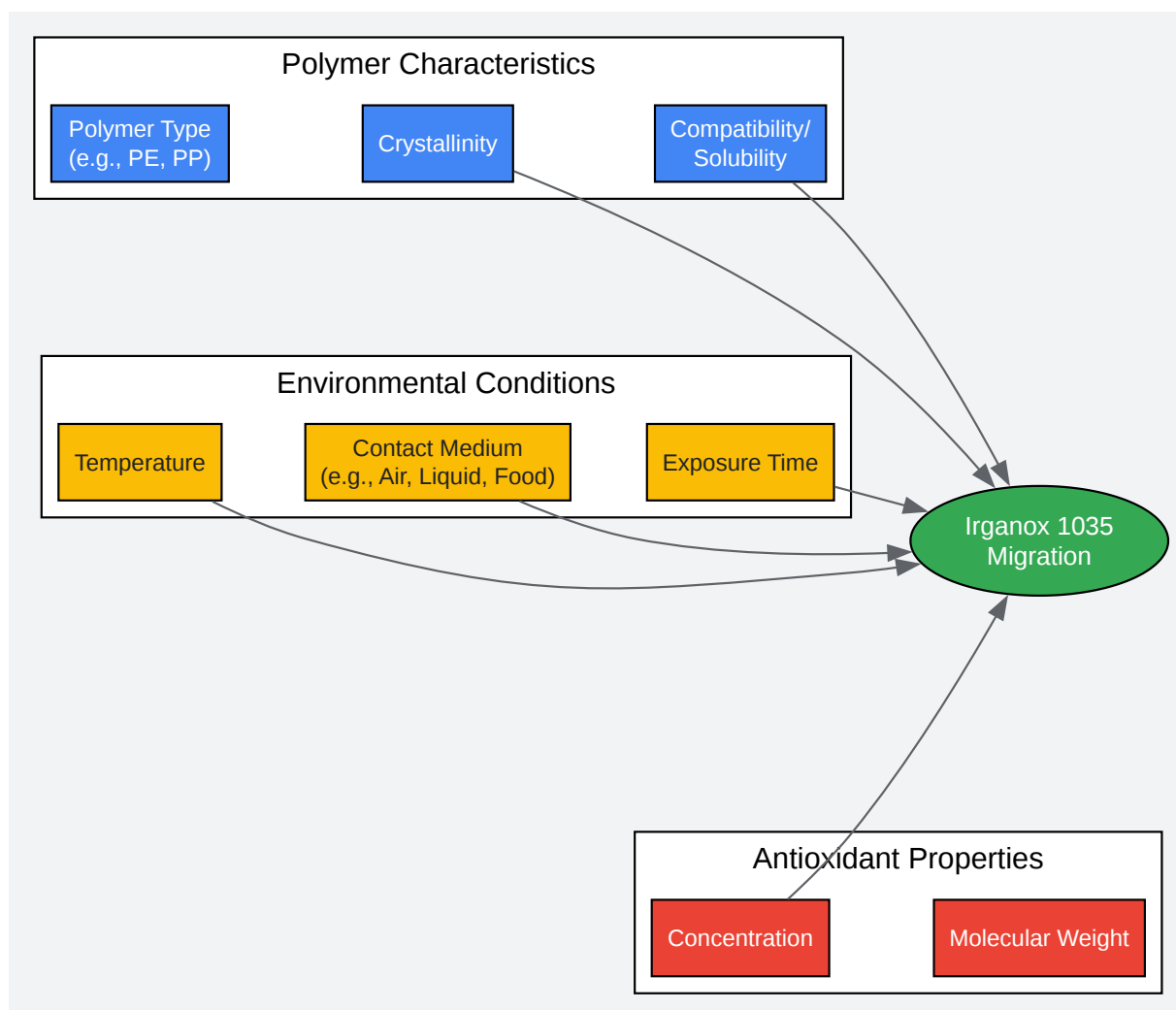
- Polyolefin samples with a known initial concentration of **Irganox 1035**.
- Food simulant (e.g., 95% ethanol for fatty foods, 10% ethanol for aqueous foods, or olive oil).
- Migration cells or glass containers with inert seals.
- Incubator or oven with precise temperature control.
- High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- Analytical balance, volumetric flasks, pipettes, and syringe filters (0.45 µm).
- Solvents for extraction and HPLC mobile phase (e.g., acetonitrile, water, hexane).
- **Irganox 1035** analytical standard.

3. Procedure:

- Sample Preparation: Cut the polyolefin material into test specimens of known surface area and mass.
- Initial Concentration (Optional but Recommended): Before the migration test, perform a solvent extraction on a subset of the specimens to determine the initial concentration of **Irganox 1035** in the polymer.[\[12\]](#)
- Migration Test:

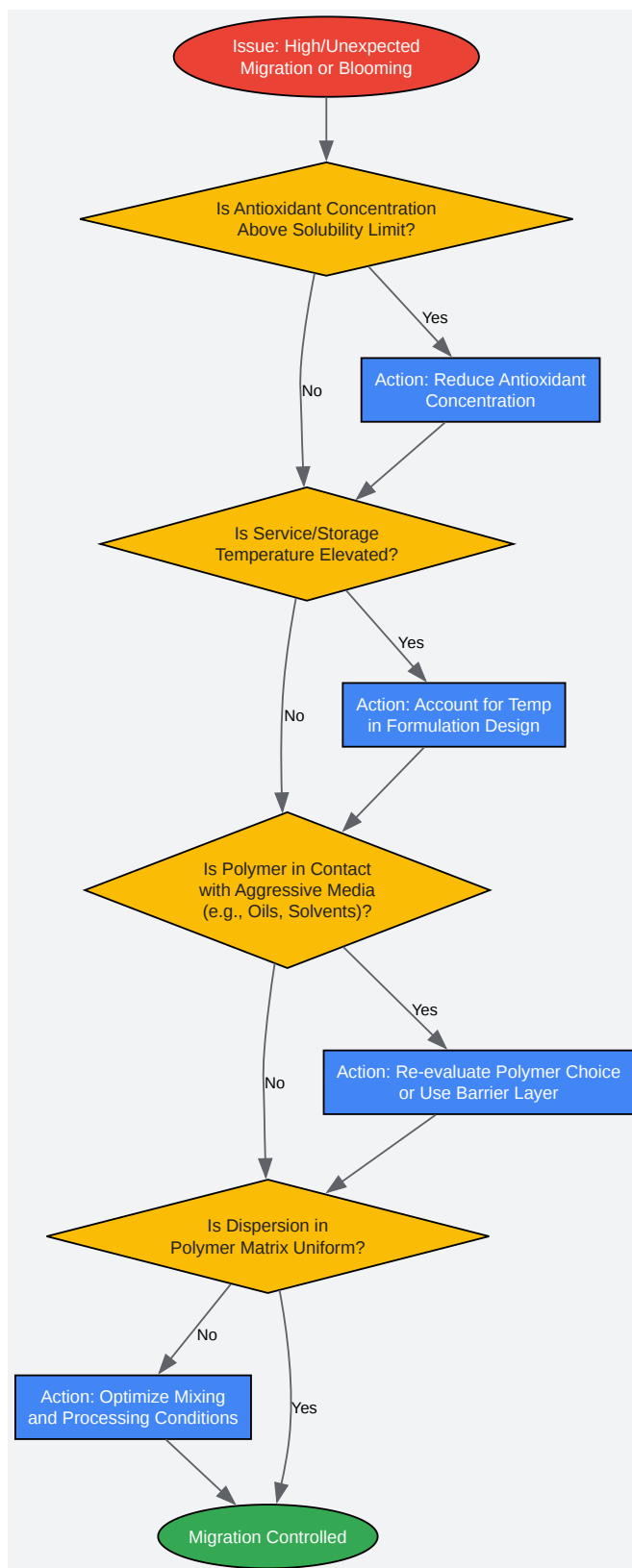
- Place a test specimen in a migration cell or glass container.
- Add a known volume of the pre-heated food simulant, ensuring the sample is fully immersed. The surface area-to-volume ratio should be controlled and recorded.
- Seal the container and place it in the incubator at the desired test temperature (e.g., 40°C or 60°C).
- Sampling: At specified time intervals (e.g., 1, 5, 10 days), remove the container from the incubator.[\[12\]](#)
- Analysis:
 - Carefully remove an aliquot of the food simulant.
 - If necessary, perform a sample clean-up step, such as solid-phase extraction (SPE), to remove interfering substances.[\[13\]](#)
 - Analyze the concentration of **Irganox 1035** in the simulant using HPLC-UV. A calibration curve prepared with the **Irganox 1035** standard is used for quantification.
- Calculation: Express the migration results in terms of mass of antioxidant per unit of surface area of the polymer (e.g., mg/dm²) or concentration in the simulant (e.g., mg/kg).

Visualizations



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Caption: Key factors influencing the migration of **Irganox 1035** in polyolefins.



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Caption: A troubleshooting workflow for diagnosing **Irganox 1035** migration issues.

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